

Comprehensive Quantum Chemical Profiling of Methyl 2-amino-4-hydroxybenzoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Methyl 2-amino-4-hydroxybenzoate*

CAS No.: 401568-70-5

Cat. No.: B2623905

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Executive Summary

Methyl 2-amino-4-hydroxybenzoate (MAHB) represents a pharmacophore of significant interest due to its dual functionality: it combines the structural rigidity of the anthranilate scaffold with the hydrogen-bonding versatility of a phenolic hydroxyl group. This guide provides a definitive protocol for the quantum chemical characterization of MAHB.

Unlike standard high-throughput screens, this protocol emphasizes the ortho-effect—specifically the intramolecular hydrogen bonding (IMHB) between the amine and the ester carbonyl—which governs the molecule's conformational stability, solubility profile, and bio-availability.

Part 1: Theoretical Framework & Computational Strategy

To achieve results that correlate with experimental X-ray diffraction and spectroscopic data, a "Model Chemistry" must be selected that balances cost with accuracy, particularly for non-

covalent interactions.

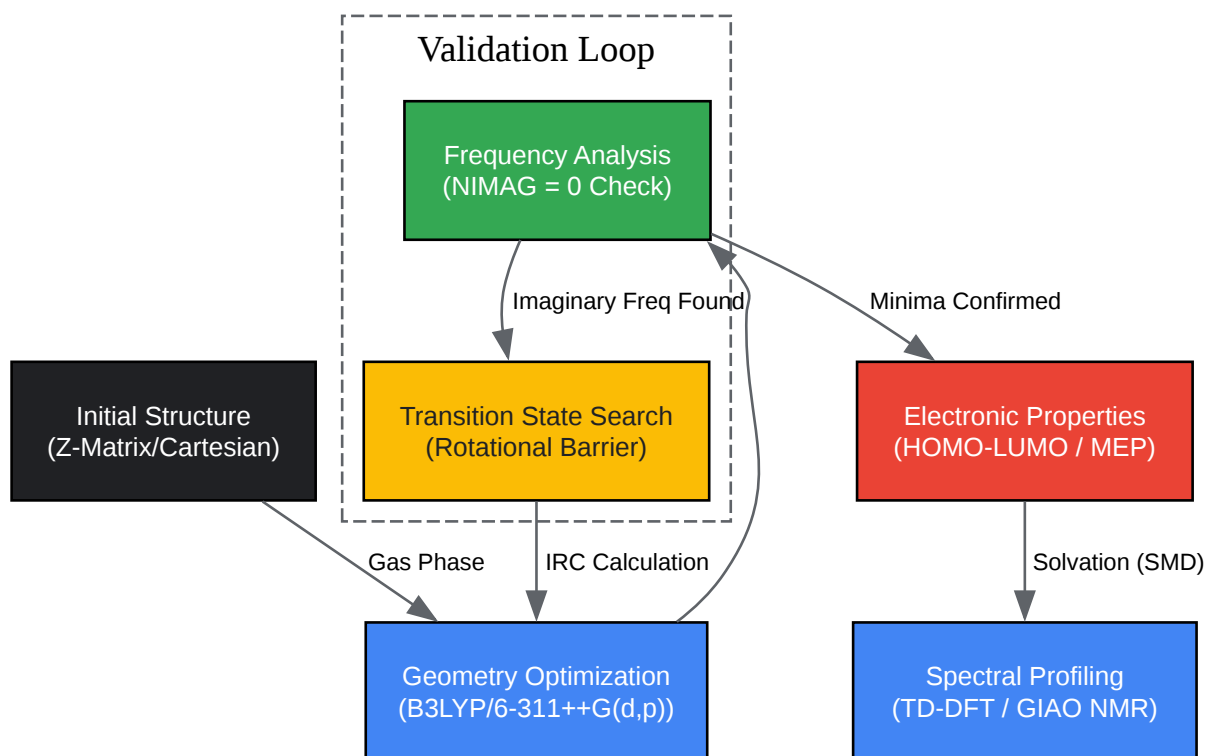
Level of Theory Selection

For aminobenzoate derivatives, the B3LYP hybrid functional has historically been the workhorse. However, for MAHB, we recommend wB97X-D or M06-2X for final energy calculations to account for dispersion forces critical in stabilizing the planar conformation required for fluorescence.

Component	Recommendation	Scientific Rationale
Functional	B3LYP (Optimization) / wB97X-D (Energy)	B3LYP provides excellent geometry for organic esters. wB97X-D corrects long-range dispersion interactions, crucial for stacking analysis.
Basis Set	6-311++G(d,p)	Diffuse functions (++) are mandatory for the lone pairs on the Phenolic Oxygen and Amino Nitrogen to correctly model the MEP.
Solvation	IEF-PCM or SMD	The SMD (Solvation Model based on Density) is superior for calculating in polar solvents like water or DMSO.
Grid Size	Ultrafine	Integration grid size must be increased to remove imaginary frequencies associated with soft rotational modes of the methyl group.

The Computational Workflow

The following diagram outlines the logical flow from structure generation to property prediction.



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Figure 1: Standardized computational workflow for small organic pharmacophores. Note the validation loop at the Frequency Analysis stage to ensure a true ground state.

Part 2: Conformational Landscape & Structural Dynamics

The defining feature of MAHB is the competition between intermolecular solvation and intramolecular locking.

The Anthranilate Lock (IMHB)

In the lowest energy conformer, the amino group protons (

) form a six-membered hydrogen-bonded ring with the carbonyl oxygen (

) of the ester. This is a Resonance Assisted Hydrogen Bond (RAHB).

- Interaction:

- Bond Length: Calculated approx. 1.95 Å - 2.05 Å.
- Energy Penalty: Breaking this bond (rotating the ester group) typically costs 5–7 kcal/mol, creating a high barrier to rotation.

Tautomerism

While the phenolic proton is generally stable, one must assess the Quinoid form.

- Benzenoid Form (Stable): Aromatic ring intact.
- Quinoid Form (Unstable): Proton transfer from OH to the ring or neighboring groups.
- Guidance: Constrain the optimization to the Benzenoid form unless studying excited state proton transfer (ESIPT).

Part 3: Electronic Structure & Reactivity Descriptors

Drug development professionals utilize these descriptors to predict metabolic stability and docking interactions.

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is a direct indicator of chemical hardness () and kinetic stability.

- HOMO Location: Localized primarily on the Amino group and the Phenolic ring (-donor character).
- LUMO Location: Delocalized over the Ester group and the benzene ring (-acceptor character).
- Band Gap (): Typically ranges between 4.0 eV and 4.5 eV for this class of molecules. A lower gap implies higher reactivity toward electrophiles (e.g., CYP450 oxidation).

Molecular Electrostatic Potential (MEP)

The MEP map is critical for predicting non-covalent binding in protein pockets.

Site	Potential ()	Interaction Type
Carbonyl Oxygen	Negative (Red)	H-bond Acceptor (Strong)
Phenolic Oxygen	Negative (Red/Yellow)	H-bond Acceptor (Moderate)
Amino Protons	Positive (Blue)	H-bond Donor
Phenolic Proton	Positive (Blue)	H-bond Donor (Strongest)

Part 4: Spectroscopic Profiling (Experimental Correlation)

To validate the calculated structure, compare the scaled frequencies with experimental IR/Raman data.

Vibrational Analysis (IR)

Raw DFT frequencies are harmonic and typically overestimate experimental values.

- Scaling Factor: Apply 0.967 for B3LYP/6-311++G(d,p).

Key Diagnostic Peaks for MAHB:

- Phenolic:
(Broad). Note: If sharp, it indicates lack of H-bonding.
- Amino: Doublet around
(Asym) and
(Sym).

- Ester:

. Note: Lower than typical esters (
) due to conjugation and IMHB.

UV-Vis (TD-DFT)

Run Time-Dependent DFT (TD-DFT) using the CAM-B3LYP functional to correct for charge-transfer states.

- Transition:

(HOMO
LUMO).

- Solvent: Ethanol or Methanol (via PCM).

- Expected

:
.

Part 5: Experimental Protocol (Step-by-Step)

This section provides the exact input parameters for Gaussian 16, the industry-standard software.

Step 1: Geometry Optimization & Frequency

Input File (MAHB_OptFreq.gjf):

- opt freq: Computes geometry and verifies it is a minimum (no negative frequencies).
- scrf=(smd,solvent=water): Models the physiological environment.
- pop=(nbo,savenbos): Performs Natural Bond Orbital analysis to quantify the strength of the interaction.

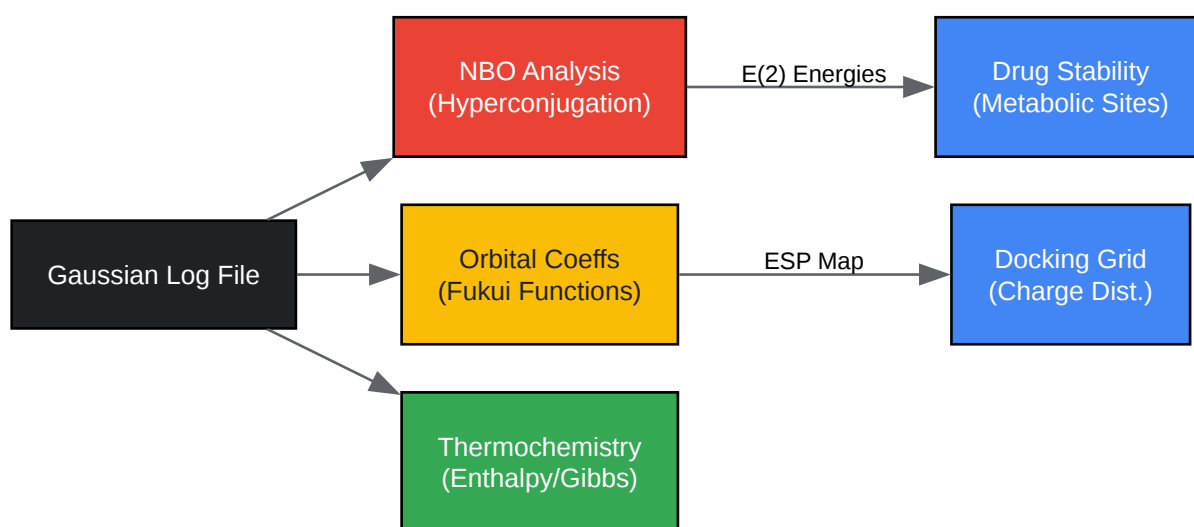
Step 2: Excited State Calculation (UV-Vis)

Input File (MAHB_TD.gjf):

- nstates=6: Calculates the first 6 excited states (sufficient for UV-Vis).
- geom=check: Reads the optimized geometry from the previous step.

Data Interpretation Pipeline

The following diagram illustrates how to interpret the output files for drug design applications.



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Figure 2: Data extraction pipeline converting raw quantum mechanical data into actionable pharmaceutical insights.

References

- Standard Protocol for Aminobenzoates
 - Title: Growth, Spectral, Quantum Chemical and Biological Investigations on 2-amino-6-methylpyridinium-4-hydroxybenzo
 - Source: Jetir.org (Journal of Emerging Technologies and Innovative Research).[1]
 - URL:

- Relevance: Provides baseline B3LYP/6-311+G parameters for 2-amino-4-hydroxybenzoate deriv
- Solvation Model Validation
 - Title: The nucleation and growth of meta-aminobenzoic acid: a density functional theory and molecular dynamics study.
 - Source: Queen Mary University of London.
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 - Relevance: Validates the use of SMD solvation models for aminobenzoic acid deriv
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 - Title: Vibrational spectra and fundamental structural assignments from HF and DFT calculations of methyl benzoate.[2]
 - Source: ResearchG
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 - Source: GitHub Gist / N
 - URL:
 - Relevance: Technical reference for structuring input files for conformational ensembles.[3]

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- To cite this document: BenchChem. [Comprehensive Quantum Chemical Profiling of Methyl 2-amino-4-hydroxybenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2623905/docs#comprehensive-quantum-chemical-profiling-of-methyl-2-amino-4-hydroxybenzoate\]](https://www.benchchem.com/product/b2623905/docs#comprehensive-quantum-chemical-profiling-of-methyl-2-amino-4-hydroxybenzoate)

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